

# How to dissolve and store MMT3-72-M2 for experiments

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## Compound of Interest

Compound Name: MMT3-72-M2

Cat. No.: B12368097

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## Application Notes and Protocols for MMT3-72-M2

### For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**MMT3-72-M2** is a selective inhibitor of Janus Kinase 1 (JAK1), a key enzyme in the JAK/STAT signaling pathway.<sup>[1]</sup> This pathway is crucial for transducing signals from various cytokines and growth factors, playing a significant role in immune responses and cell proliferation.<sup>[2][3][4]</sup> As a metabolite of MMT3-72, **MMT3-72-M2**'s targeted inhibition of JAK1 makes it a valuable tool for research in immunology, oncology, and inflammatory diseases.<sup>[1][5]</sup> Proper dissolution and storage of **MMT3-72-M2** are critical for maintaining its stability and ensuring the reproducibility of experimental results. These application notes provide detailed protocols for the effective handling of this compound.

#### Quantitative Data Summary

For consistent and accurate experimental outcomes, understanding the solubility and storage parameters of **MMT3-72-M2** is essential. The following table summarizes the key quantitative data for this compound.

Parameter	Value	Source
Molecular Weight	810.87 g/mol	Vendor Data
Appearance	Solid powder	Vendor Data
IC50 (JAK1)	10.8 nM	[1]
IC50 (JAK2)	26.3 nM	[1]
IC50 (TYK2)	91.6 nM	[1]
IC50 (JAK3)	328.7 nM	[1]
Solubility in DMSO	≥ 10 mM	Vendor Data
Storage (Solid)	-20°C for 3 years or 4°C for 2 years	Vendor Data
Storage (In Solvent)	-80°C for 6 months or -20°C for 1 month	Vendor Data

## Experimental Protocols

### 1. Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **MMT3-72-M2** in Dimethyl Sulfoxide (DMSO).

Materials:

- **MMT3-72-M2** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, conical-bottom polypropylene tubes
- Calibrated micropipettes and sterile, filtered tips
- Vortex mixer

- Analytical balance

#### Procedure:

- **Equilibration:** Before opening, allow the vial of **MMT3-72-M2** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- **Weighing:** Tare a sterile, empty polypropylene tube on an analytical balance. Carefully weigh the desired amount of **MMT3-72-M2** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.811 mg of **MMT3-72-M2**.
- **Solvent Addition:** Add the calculated volume of DMSO to the tube containing the **MMT3-72-M2** powder. For the 0.811 mg of **MMT3-72-M2**, add 100  $\mu$ L of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to ensure complete dissolution. Gentle warming in a water bath (37°C) for a few minutes can aid in dissolving the compound if necessary. Visually inspect the solution to ensure no solid particles remain.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).

## 2. Protocol for Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the 10 mM DMSO stock solution to prepare working solutions for in vitro experiments.

#### Materials:

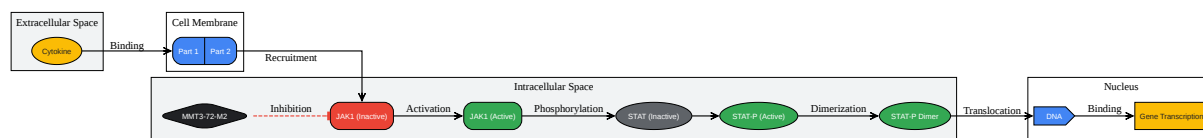
- 10 mM **MMT3-72-M2** stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile, polypropylene or polystyrene tubes
- Calibrated micropipettes and sterile, filtered tips

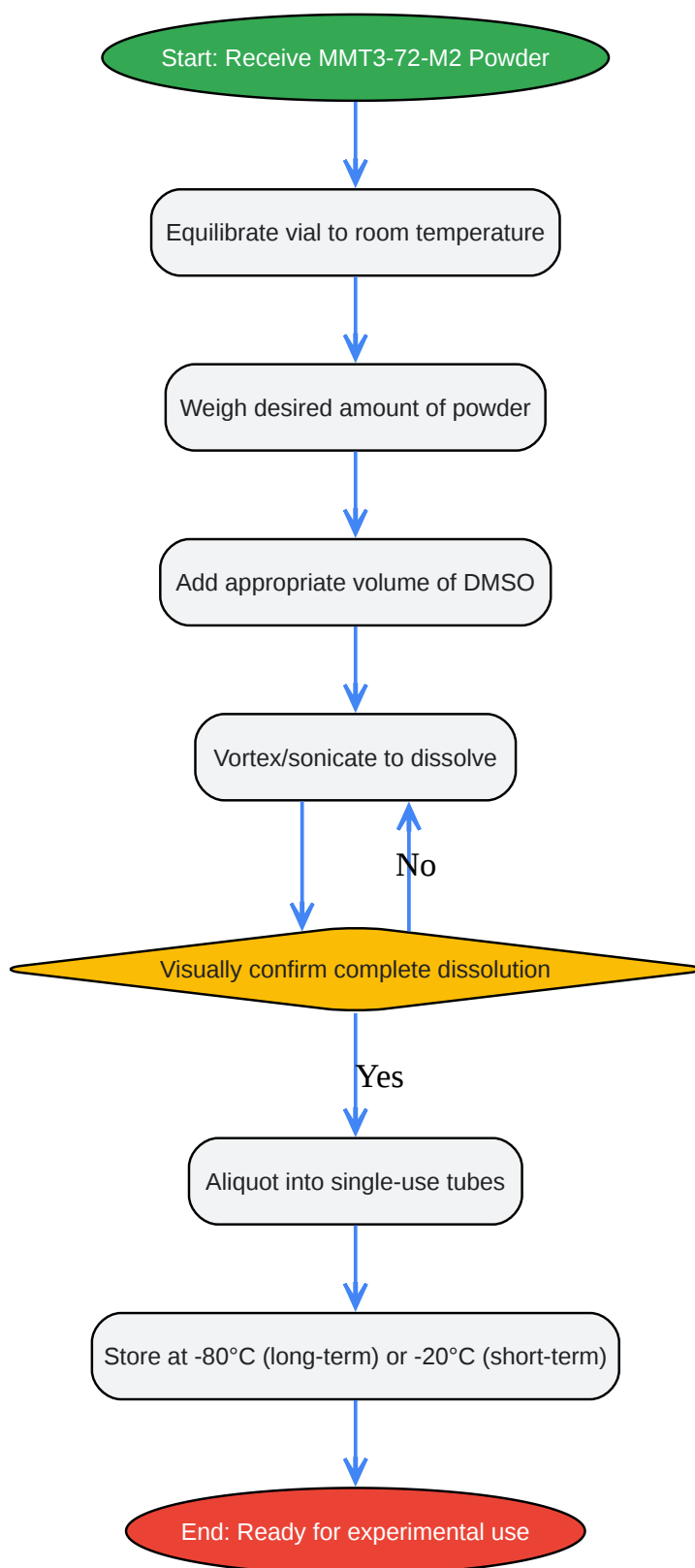
#### Procedure:

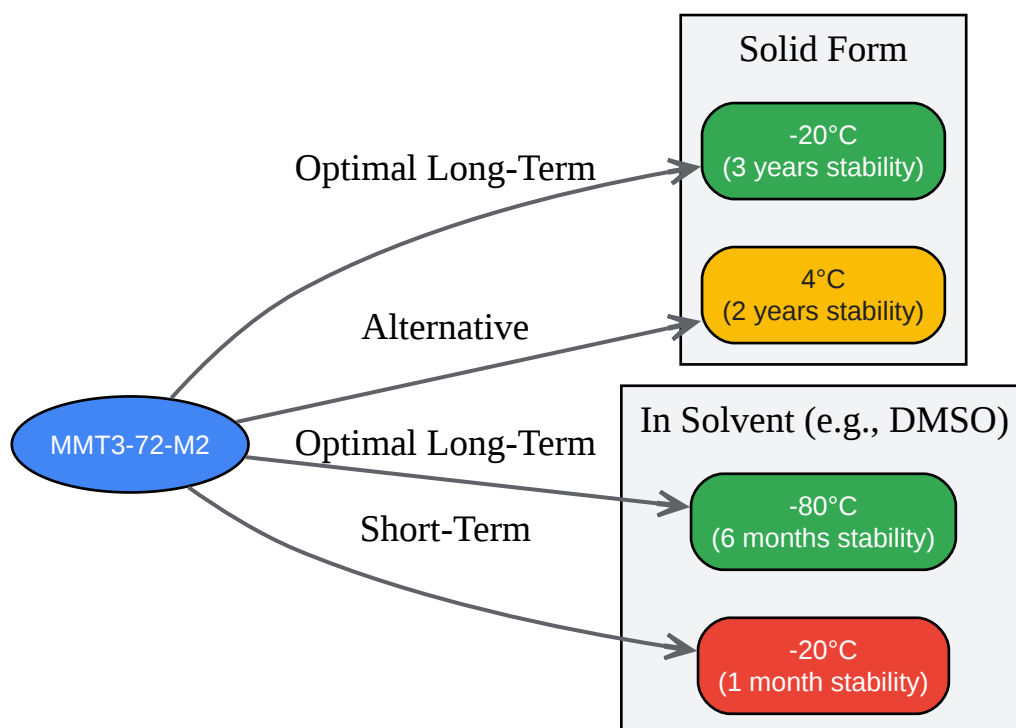
- **Thawing Stock Solution:** Thaw a single aliquot of the 10 mM **MMT3-72-M2** stock solution at room temperature.
- **Intermediate Dilution (Optional but Recommended):** To avoid issues with high concentrations of DMSO in the final culture, it is advisable to perform an intermediate dilution. For example, prepare a 1 mM intermediate solution by diluting the 10 mM stock 1:10 in cell culture medium.
- **Final Working Solution:** Prepare the final working concentrations by further diluting the intermediate or stock solution into the cell culture medium. For instance, to achieve a final concentration of 10  $\mu$ M in the cell culture, add 1  $\mu$ L of the 10 mM stock solution to 999  $\mu$ L of cell culture medium.
  - **Note on DMSO Concentration:** Ensure that the final concentration of DMSO in the cell culture does not exceed a level that affects cell viability or function (typically  $\leq 0.1\%$ ). A vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.
- **Application to Cells:** Add the prepared working solutions to your cell cultures as per your experimental design.

## Visualizations

JAK/STAT Signaling Pathway and Inhibition by **MMT3-72-M2**







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- To cite this document: BenchChem. [How to dissolve and store MMT3-72-M2 for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12368097#how-to-dissolve-and-store-mmt3-72-m2-for-experiments\]](https://www.benchchem.com/product/b12368097#how-to-dissolve-and-store-mmt3-72-m2-for-experiments)

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